

# Technical Guide: Physicochemical Properties of Bis-(3,4-dimethyl-phenyl)-amine

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## Compound of Interest

Compound Name: Bis-(3,4-dimethyl-phenyl)-amine

Cat. No.: B1268484

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This technical guide provides a concise overview of the physicochemical properties, with a specific focus on the melting point, of **Bis-(3,4-dimethyl-phenyl)-amine**. The information is intended to support research and development activities involving this compound.

## Compound Identification and Properties

**Bis-(3,4-dimethyl-phenyl)-amine**, also known as N-(3,4-dimethylphenyl)-3,4-dimethylaniline, is an organic compound that serves as an important intermediate in the synthesis of organic light-emitting diodes (OLEDs) and can be utilized as a catalyst in various organic reactions.<sup>[1]</sup>  
<sup>[2]</sup> Its appearance is noted as a colorless to pale yellow crystal or crystalline solid.<sup>[1]</sup>

Table 1: Physicochemical Data for **Bis-(3,4-dimethyl-phenyl)-amine**

Property	Value	Source
CAS Number	55389-75-8	[1][2]
Molecular Formula	C <sub>16</sub> H <sub>19</sub> N	[1][2]
Molecular Weight	225.33 g/mol	[1][2]
Melting Point	110 °C	[1][2]
130-132 °C	[1]	
Boiling Point	367.0 ± 11.0 °C (Predicted)	[1]
Appearance	Colorless to pale yellow crystal or crystalline solid	[1]
Purity	>97%	[2]

Note: Discrepancies exist in the reported melting point values in available literature. Researchers should consider empirical verification for their specific sample.

## Experimental Protocol: Melting Point Determination

While specific experimental details for the melting point determination of **Bis-(3,4-dimethyl-phenyl)-amine** are not extensively documented in the provided search results, a standard and widely accepted methodology is the capillary melting point method.

Objective: To determine the melting point range of a solid crystalline sample of **Bis-(3,4-dimethyl-phenyl)-amine**.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample requires grinding)

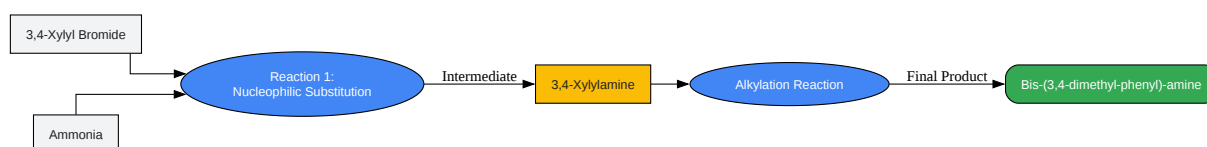
- Sample of **Bis-(3,4-dimethyl-phenyl)-amine**

Procedure:

- Sample Preparation: Ensure the **Bis-(3,4-dimethyl-phenyl)-amine** sample is completely dry and in a fine powdered form. If necessary, gently grind the crystalline solid using a mortar and pestle.
- Capillary Tube Loading: Tap the open end of a capillary tube onto the powdered sample to pack a small amount of the compound into the tube. The sample should be tightly packed to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface or by dropping it through a long glass tube.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating Rate:
  - For an unknown sample or for a first approximation, a rapid heating rate (e.g., 10-15 °C per minute) can be used to determine an approximate melting range.
  - For a precise measurement, repeat the process with a fresh sample. Heat rapidly to about 15-20 °C below the approximate melting point found in the first run. Then, decrease the heating rate to 1-2 °C per minute.
- Observation and Recording:
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Record the temperature at which the entire sample has completely melted into a clear liquid (the end of the melting range).
- Reporting: The melting point is reported as a range from the temperature of initial melting to the temperature of complete liquefaction.

## Synthesis Workflow

The synthesis of **Bis-(3,4-dimethyl-phenyl)-amine** can be achieved through a two-step process starting from 3,4-xylyl bromide.[1] The logical workflow for this synthesis is outlined below.



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Caption: Synthesis workflow for **Bis-(3,4-dimethyl-phenyl)-amine**.

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## References

- 1. chembk.com [chembk.com]
- 2. Cas 55389-75-8 | BIS-(3,4-DIMETHYL-PHENYL)-AMINE [finechemical.net]
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